

Caldiamide sodium storage conditions stability

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Compound Focus: Caldiamide sodium

CAS No.: 131410-50-9

Cat. No.: S1496349

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Substance Identification & Basic Data

The table below summarizes the key identifying information for **Caldiamide Sodium** from the search results [1] [2].

Property	Details
Chemical Name	Caldiamide Sodium [2]
CAS Number	128326-81-8 [2]
Synonym	NaCa DTPA-BMA (diethylenetriaminepentaacetic acid bis-methylamide) [1]
Molecular Formula	$C_{16}H_{27}CaN_5O_8$ [2]
Molecular Weight	457.494 g/mol [2]
Known Use	Component (in a 1:20 molar ratio with Gd DTPA-BMA) in the formulation of the contrast agent Gadodiamide injection (Omniscan) [1].

Known Stability & Handling Considerations

The primary research available indicates that the calcium ion in **Caldiamide Sodium** can be partially displaced *in vivo* by endogenous zinc and copper ions, forming metabolized complexes [1]. This suggests that stability could be a concern in environments that mimic certain biological conditions.

For safe handling in a laboratory setting, the general advice from a safety data sheet recommends [2]:

- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area.
- **Handling:** Avoid forming dust and aerosols. Use personal protective equipment, including gloves and safety goggles.
- **Incompatibilities:** Store separately from foodstuffs and incompatible materials (though specific incompatible materials are not listed).

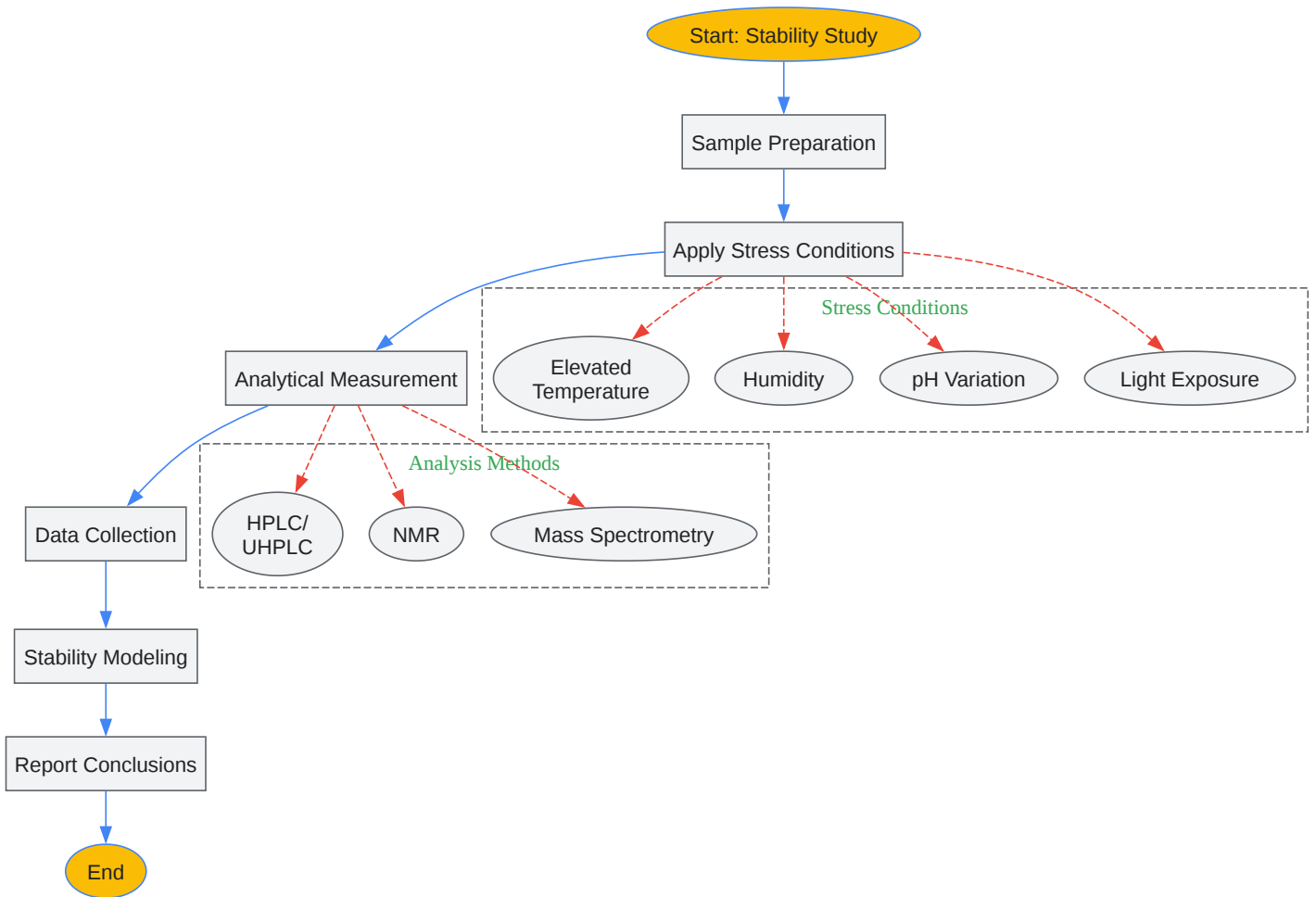
Recommendations for Further Research

The current search results lack the specific technical data you require. To build a comprehensive technical support guide, you may need to pursue the following avenues:

- **Consult Manufacturer Documentation:** The most reliable and detailed information on storage conditions, stability (e.g., shelf life, degradation kinetics under various pH and temperature conditions), and purity specifications will likely be found in the technical data sheets from manufacturers or suppliers of **Caldiamide Sodium**.
- **Search Patent Literature:** Detailed synthetic procedures and formulation data are often disclosed in patent documents.
- **Design Experimental Characterization:** In the absence of published data, designing your own stability-indicating studies (e.g., using HPLC under different stress conditions like heat, light, and pH) will be necessary to generate the required quantitative data.

Experimental Stability Workflow

To help plan your own stability studies, here is a generalized workflow for characterizing the stability of a chemical substance like **Caldiamide Sodium**. You can use this as a starting point and adapt it with specific experimental parameters.



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References

1. Pharmacokinetics and stability of caldiamide in rats sodium [pubmed.ncbi.nlm.nih.gov]
2. - Safety Caldiamide Sheet Data [chemicalbook.com]

To cite this document: Smolecule. [Caldiamide sodium storage conditions stability]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1496349#caldiamide-sodium-storage-conditions-stability>]

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